Quinoline-8-sulfonyl Chloride: A Comprehensive Technical Guide for Organic Synthesis

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Compound of Interest

Compound Name:	*Quinoline-8-sulfonyl chloride*
CAS No.:	*18704-37-5*
Cat. No.:	*B092790*

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Abstract

This technical guide provides an in-depth exploration of **quinoline-8-sulfonyl chloride**, a pivotal precursor in modern organic synthesis. Addressed to researchers, scientists, and professionals in drug development, this document moves beyond a simple recitation of facts to deliver a comprehensive understanding of the causality behind its synthetic utility. We will dissect its synthesis, explore its reactivity in the formation of sulfonamides and sulfonate esters, and evaluate its role as a strategic protecting group for amines. Each section is underpinned by mechanistic insights, detailed experimental protocols, and authoritative references to ensure scientific integrity and practical applicability.

Introduction: The Strategic Importance of the Quinoline-8-sulfonyl Moiety

The quinoline scaffold is a privileged structure in medicinal chemistry, forming the core of numerous therapeutic agents due to its ability to interact with a wide range of biological targets.[1][2] **Quinoline-8-sulfonyl chloride** emerges as a uniquely versatile reagent by functionalizing this potent heterocyclic system with a highly reactive sulfonyl chloride group.

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This combination allows for the facile introduction of the quinoline moiety into diverse molecular architectures, making it an invaluable tool in the synthesis of pharmaceuticals, agrochemicals, and functional materials.[3][4] Its applications span from the creation of novel drug candidates to the development of specialized polymers and dyes.[5]

This guide will provide a holistic view of **quinoline-8-sulfonyl chloride**, emphasizing not just the "what" but the "why" of its synthetic applications. By understanding the principles that govern its reactivity, researchers can more effectively harness its potential in their own synthetic endeavors.

Physicochemical Properties & Handling

A thorough understanding of the physical and chemical characteristics of **quinoline-8-sulfonyl chloride** is paramount for its safe and effective use in the laboratory.

Physical Properties

Property	Value	Reference(s)
Appearance	White to off-white or light yellow crystalline powder	[6][7]
Molecular Formula	$C_9H_6ClNO_2S$	[4][8]
Molecular Weight	227.67 g/mol	[4][8][9]
Melting Point	126-132 °C	[4]
Boiling Point	306 °C	[4]
Solubility	Sparingly soluble in water. Soluble in many organic solvents like dichloromethane (DCM), chloroform, and tetrahydrofuran (THF).	[6]
CAS Number	18704-37-5	[4][8][10]

Safety & Handling

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Quinoline-8-sulfonyl chloride is a corrosive and moisture-sensitive compound that requires careful handling to ensure laboratory safety.

- Hazards: Causes severe skin burns and eye damage.[11][12] It is classified as a corrosive solid.[11]
- Personal Protective Equipment (PPE): Wear protective gloves, chemical safety goggles, a face shield, and a lab coat.[8][12] Work should be conducted in a well-ventilated fume hood.
- Handling: Avoid inhalation of dust and contact with skin and eyes.[11] Keep containers tightly sealed when not in use. It is crucial to avoid contact with water and other protic solvents, as it can hydrolyze to the corresponding sulfonic acid.
- Storage: Store in a cool, dry, and well-ventilated area away from incompatible materials such as water, bases, and strong oxidizing agents.[4] Recommended storage temperature is 2-8 °C.[4]

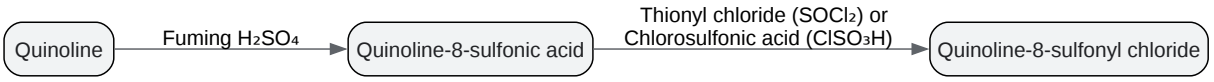
Synthesis of Quinoline-8-sulfonyl Chloride

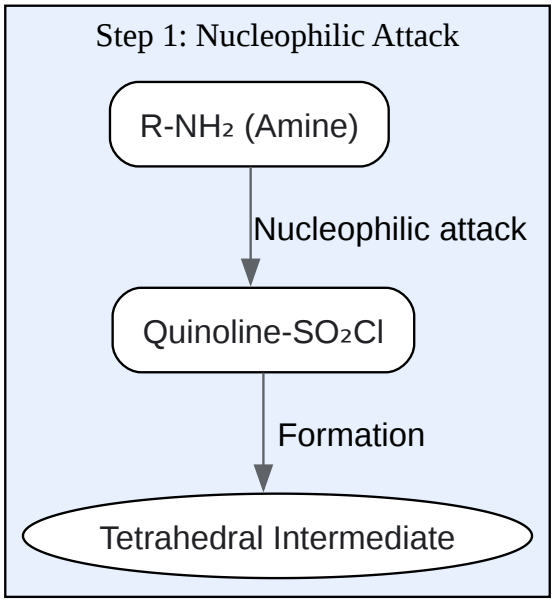
The most common and industrially viable method for the preparation of **quinoline-8-sulfonyl chloride** involves the chlorosulfonation of quinoline or the chlorination of quinoline-8-sulfonic acid.

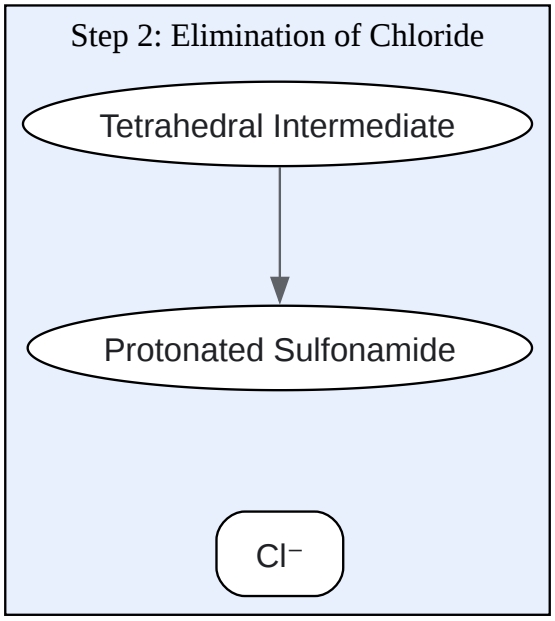
Synthetic Pathway Overview

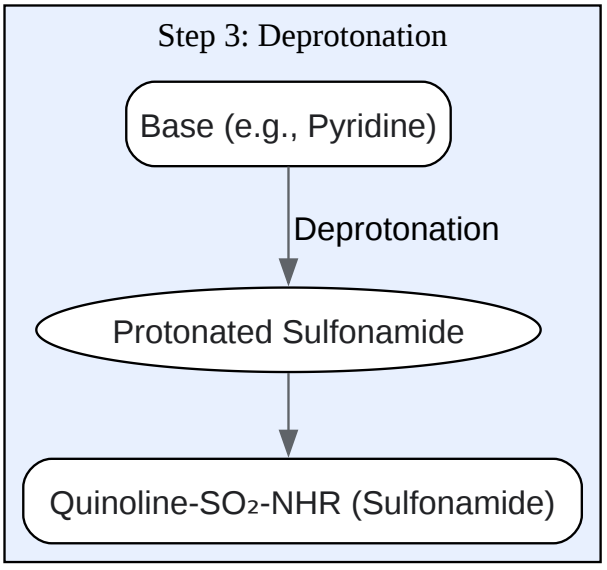
The synthesis typically proceeds via the sulfonation of quinoline to produce quinoline-8-sulfonic acid, which is then converted to the desired sulfonyl chloride.

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Caption: Mechanism of sulfonamide formation.

The reaction is typically carried out in the presence of a base, such as pyridine or triethylamine, to neutralize the hydrochloric acid byproduct. [3]

This protocol provides a representative procedure for the synthesis of a quinoline-8-sulfonamide.

Materials:

- **Quinoline-8-sulfonyl chloride**
- Benzylamine
- Pyridine
- Dichloromethane (DCM), anhydrous
- 1 M Hydrochloric acid
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate

Procedure:

- Dissolve **quinoline-8-sulfonyl chloride** (1.0 mmol) in anhydrous DCM (10 mL) in a round-bottom flask under a nitrogen atmosphere.
- Add pyridine (1.2 mmol) to the solution.
- Slowly add a solution of benzylamine (1.0 mmol) in anhydrous DCM (5 mL) to the reaction mixture at 0 °C.
- Allow the reaction to warm to room temperature and stir for 12-24 hours.

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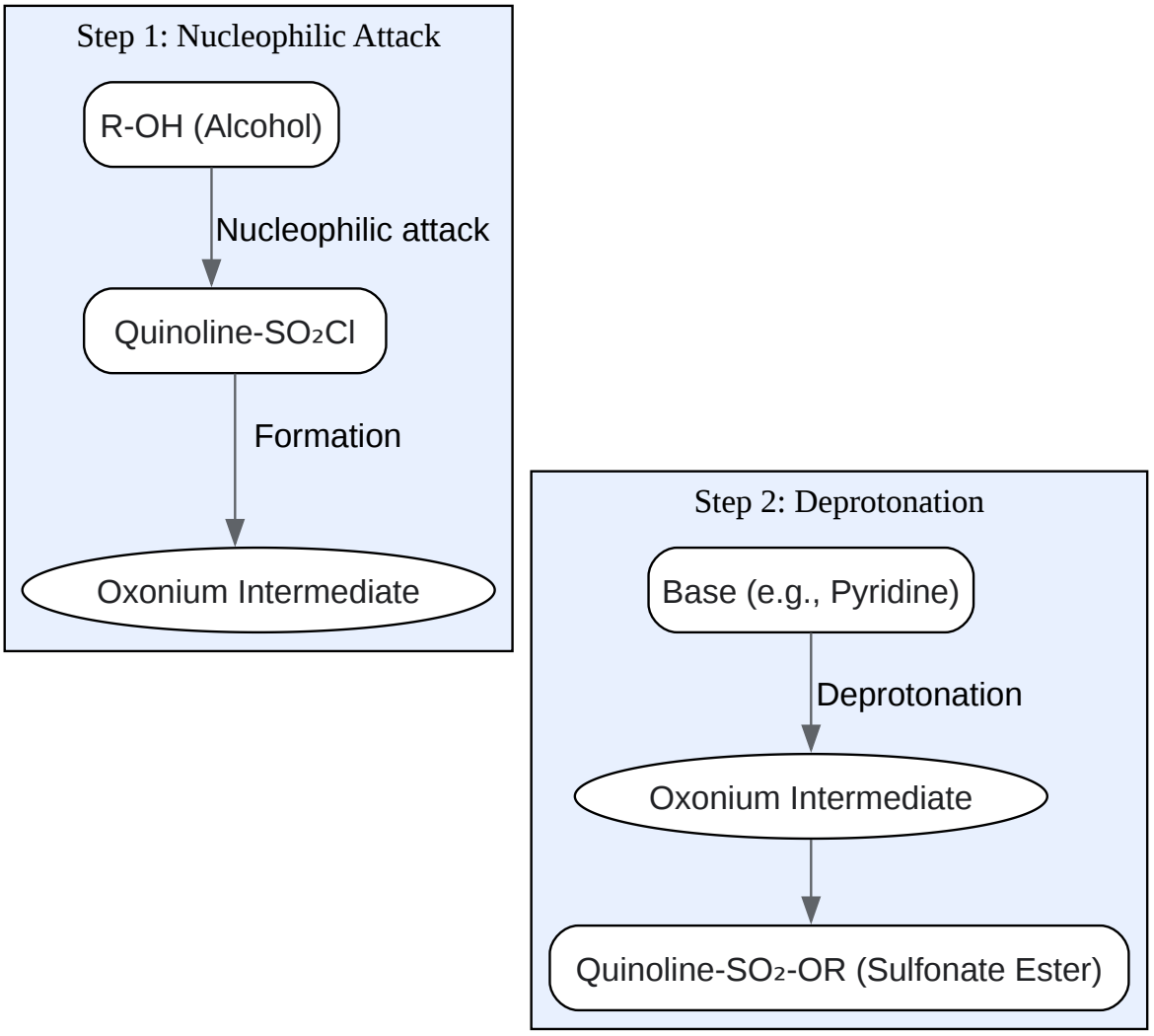
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, dilute the reaction mixture with DCM and wash sequentially with 1 M HCl, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to afford the pure N-benzylquinoline-8-sulfonamide.

Synthesis of Sulfonate Esters

Quinoline-8-sulfonyl chloride reacts with alcohols to form sulfonate esters. This transformation is crucial for converting a poorly leaving hydroxyl group into a good leaving group, facilitating subsequent nucleophilic substitution or elimination reactions.

Similar to sulfonamide formation, the synthesis of sulfonate esters proceeds through a nucleophilic attack of the alcohol's oxygen on the sulfur atom of the sulfonyl chloride.

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Caption: Mechanism of sulfonate ester formation.

A non-nucleophilic base like pyridine is often used to quench the HCl generated during the reaction.

This protocol outlines a general procedure for the preparation of a sulfonate ester.

Materials:

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- **Quinoline-8-sulfonyl chloride**
- Phenol
- Pyridine
- Dichloromethane (DCM), anhydrous
- 1 M Hydrochloric acid
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous sodium sulfate

Procedure:

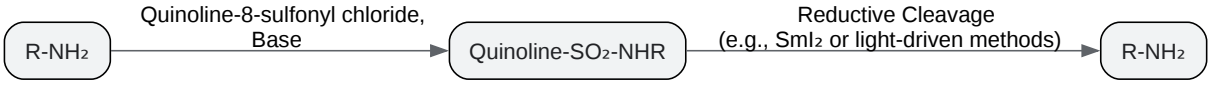
- To a solution of phenol (1.0 mmol) in anhydrous DCM (10 mL) in a round-bottom flask, add pyridine (1.5 mmol).
- Cool the mixture to 0 °C in an ice bath.
- Add **quinoline-8-sulfonyl chloride** (1.1 mmol) portion-wise to the stirred solution.
- Allow the reaction to stir at room temperature for 4-6 hours.
- Monitor the reaction by TLC.
- Once the reaction is complete, dilute with DCM and wash with 1 M HCl, saturated sodium bicarbonate solution, and brine.
- Dry the organic phase over anhydrous sodium sulfate, filter, and evaporate the solvent under reduced pressure.
- The crude phenyl quinoline-8-sulfonate can be purified by recrystallization or column chromatography.

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Amine Protection

The quinoline-8-sulfonyl group can be employed as a protecting group for primary and secondary amines. The resulting sulfonamide is stable to a wide range of reaction conditions, including acidic and basic environments. [13]

The protection step follows the sulfonamide formation protocol described earlier. The key to its utility as a protecting group lies in the ability to cleave the S-N bond under specific conditions to regenerate the free amine.



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